

# Application Note: Calcium Mobilization Assay Protocol using CCK-8S Peptide

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## Compound of Interest

Compound Name: *Asp-Tyr(SO<sub>3</sub>H)-Met-Gly-Trp-Met-Asp-Phe-NH<sub>2</sub>*  
Cat. No.: *B12061907*

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## Abstract

This application note details a robust, high-throughput compatible protocol for measuring intracellular calcium mobilization induced by Sulfated Cholecystokinin-8 (CCK-8S). CCK-8S is the primary endogenous agonist for Cholecystokinin receptors (CCK1R and CCK2R), which are Gq-coupled GPCRs. Upon binding, these receptors trigger the Phospholipase C (PLC) pathway, leading to a rapid release of calcium from the endoplasmic reticulum.[1] This guide focuses on the critical handling of the sulfated peptide, optimization of dye-loading conditions for CHO and HEK293 cell lines, and kinetic data acquisition to ensure high Z' factors and reproducible EC50 determination.

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*CRITICAL DISAMBIGUATION: This protocol uses CCK-8S (Sulfated Octapeptide), a neuropeptide agonist. Do NOT confuse this with the "CCK-8 Cell Counting Kit" (WST-8), which is a colorimetric assay for cell viability. These are chemically distinct entities used for entirely different applications.*

## Introduction & Mechanistic Basis[1][2][3]

### Receptor Biology

The Cholecystokinin receptors, CCK1R (formerly CCK-A) and CCK2R (formerly CCK-B), are widely distributed in the gastrointestinal tract and central nervous system.[2][3][4]

- CCK1R: Highly selective for sulfated CCK analogues. The sulfate group on the Tyrosine (Tyr-SO<sub>3</sub>H) is essential for high-affinity binding (approx. 500-1000 fold higher affinity than non-sulfated CCK-8).
- CCK2R: Binds both sulfated and non-sulfated CCK-8, as well as Gastrin, with high affinity.

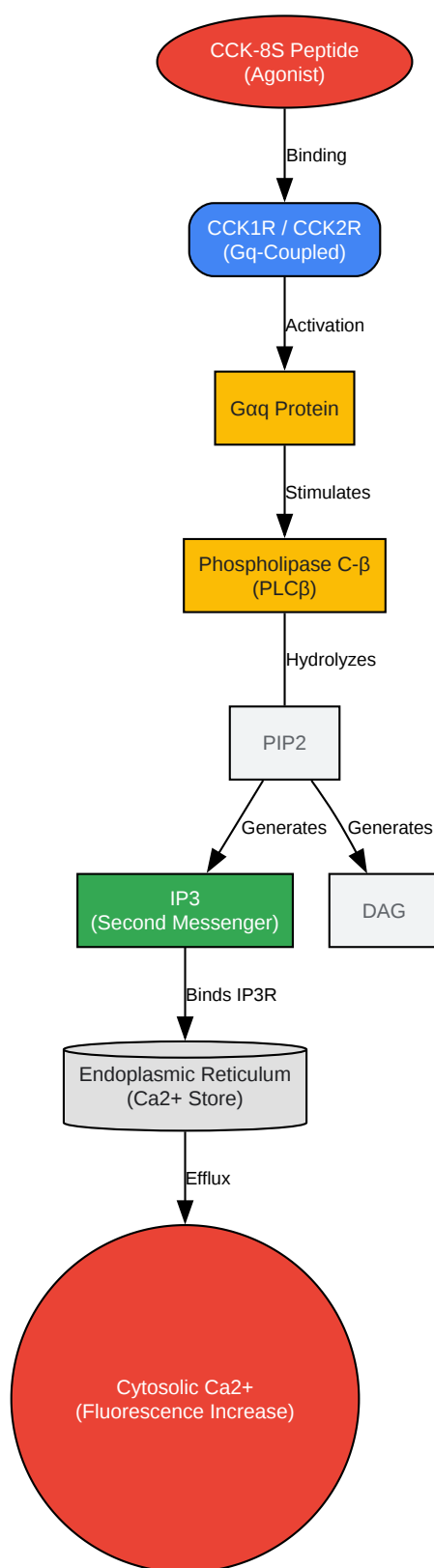
### Signaling Pathway

Both receptors primarily couple to the Gαq/11 family of heterotrimeric G-proteins. Activation initiates the canonical PLCβ cascade:

- Ligand Binding: CCK-8S binds the GPCR.
- Gq Activation: Exchange of GDP for GTP on the Gαq subunit.
- PLC Activation: Gαq-GTP activates Phospholipase C-β (PLCβ).
- Hydrolysis: PLCβ hydrolyzes PIP<sub>2</sub> into Diacylglycerol (DAG) and Inositol 1,4,5-trisphosphate (IP<sub>3</sub>).

- Calcium Release: IP3 binds to IP3 receptors (IP3R) on the Endoplasmic Reticulum (ER), causing a rapid efflux of  $\text{Ca}^{2+}$  into the cytosol.[1]

## Pathway Visualization



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Figure 1: Canonical Gq-signaling pathway activated by CCK-8S leading to calcium mobilization.[1][5]

## Materials & Reagents

### Cell Lines

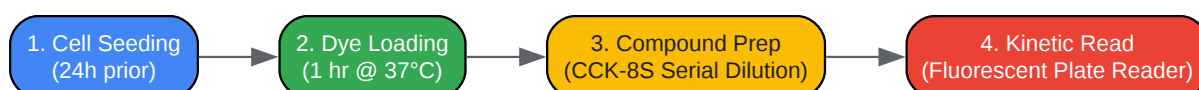
- CHO-K1-CCK1R or HEK293-CCK2R: Stable cell lines are preferred for screening.
- Note: CHO cells have high Organic Anion Transporter (OAT) activity, requiring Probenecid to retain the dye.[6][7]

### Reagents

| Reagent        | Specification                                                                              | Critical Note                                                     |
|----------------|--------------------------------------------------------------------------------------------|-------------------------------------------------------------------|
| CCK-8S Peptide | Sulfated Octapeptide (Asp-Tyr(SO <sub>3</sub> H)-Met-Gly-Trp-Met-Asp-Phe-NH <sub>2</sub> ) | Must be sulfated. Non-sulfated CCK-8 has low affinity for CCK1R.  |
| Calcium Dye    | Fluo-4 AM, Fluo-8 AM, or Calcium 6                                                         | Fluo-8/Calcium 6 allow "No-Wash" protocols, reducing variability. |
| Probenecid     | Water soluble or 500mM in NaOH                                                             | Inhibits dye leakage (essential for CHO cells).                   |
| Assay Buffer   | HBSS + 20mM HEPES, pH 7.4                                                                  | Can add 0.1% BSA (Fatty Acid Free) to prevent peptide adsorption. |
| Pluronic F-127 | 20% solution in DMSO                                                                       | Dispersing agent to help dissolve hydrophobic AM esters.          |

## Experimental Protocol

### Workflow Overview



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Figure 2: High-level workflow for the calcium mobilization assay.

## Step-by-Step Methodology

### Step 1: Cell Seeding[1][8][9][10][11]

- Harvest cells using Accutase or Trypsin-EDTA.
- Resuspend in complete growth medium.
- Density: Seed 50,000 cells/well (96-well) or 15,000 cells/well (384-well) in black-wall/clear-bottom poly-D-lysine coated plates.
- Incubate overnight at 37°C, 5% CO<sub>2</sub>. Confluency should be ~80-90% at the time of assay.

### Step 2: Dye Loading

Preparation of Loading Buffer (per 10 mL):

- Base: 10 mL HBSS + 20 mM HEPES (pH 7.4).
- Probenecid: Add to final concentration of 2.5 mM. (Critical for CHO cells; optional but recommended for HEK).
- Dye: Dissolve 50 µg Fluo-4 AM in 22 µL DMSO + 22 µL 20% Pluronic F-127. Add this mixture to the 10 mL buffer (Final dye conc: ~4-5 µM).
- Mix: Vortex vigorously.

Loading Procedure:

- Remove culture medium from the cell plate (or leave 20 µL for no-wash kits like Calcium 6).
- Add 100 µL (96-well) or 25 µL (384-well) of Dye Loading Buffer.
- Incubate: 45-60 minutes at 37°C, followed by 15 minutes at Room Temperature (RT).

- Why RT? This allows the dye to hydrolyze fully and minimizes temperature gradients during the read.

### Step 3: CCK-8S Agonist Preparation

Handling the Peptide:

- Stock: Dissolve lyophilized CCK-8S in distilled water or mild buffer (PBS) to 1 mM. Aliquot and store at -80°C. Avoid repeated freeze-thaw as the sulfate group is labile.
- Dilution: On the day of assay, thaw one aliquot.
- Serial Dilution: Prepare 3X or 5X concentration stocks in Assay Buffer (HBSS + HEPES + 0.1% BSA).
  - Note: BSA is crucial to prevent the hydrophobic peptide from sticking to plastic tips and plates.
  - Range: Typical EC50 is ~0.1 - 1.0 nM. Prepare a range from 1 pM to 1 µM.

### Step 4: Kinetic Assay (Plate Reader)

Instrument Settings (e.g., FLIPR, FlexStation, FDSS, EnVision):

- Mode: Fluorescence Kinetic.
- Excitation: 485 nm (or 490 nm).
- Emission: 525 nm.
- Read Interval: 1-2 seconds.
- Duration: 90-120 seconds total.

Execution:

- Place Cell Plate and Compound Plate in the reader.
- Baseline Read: Measure fluorescence for 10-20 seconds to establish a stable baseline (F0).

- Injection: Instrument automatically injects the CCK-8S agonist (e.g., 50  $\mu$ L into 100  $\mu$ L volume).
- Response Read: Continue reading for 60-90 seconds to capture the peak calcium flux.

## Data Analysis

### Calculation

Calculate the Relative Fluorescence Units (RFU) or Fold Change for each well:

- : Peak fluorescence after agonist addition.
- : Baseline fluorescence before addition.

### Dose-Response Curve

Plot

against the Log[Agonist Concentration]. Fit the data using a 4-parameter logistic (4PL) equation to determine the EC50.

| Parameter            | Expected Value (CCK1R) | Expected Value (CCK2R) |
|----------------------|------------------------|------------------------|
| EC50 (CCK-8S)        | 0.1 - 1.0 nM           | 0.5 - 5.0 nM           |
| Z' Factor            | > 0.6                  | > 0.6                  |
| Signal-to-Background | > 3-fold               | > 3-fold               |

## Troubleshooting & Optimization

| Issue                      | Probable Cause            | Solution                                                                                                |
|----------------------------|---------------------------|---------------------------------------------------------------------------------------------------------|
| Low Signal / Response      | Dye Leakage (CHO cells)   | Ensure Probenecid (2.5 mM) is fresh and pH adjusted (pH 7.4).                                           |
| High Background            | Incomplete Dye Hydrolysis | Ensure the 15-min RT incubation step is performed.                                                      |
| Shifted EC50 (Low Potency) | Peptide Degradation       | The sulfate group is unstable. Use fresh aliquots. Ensure BSA is in the buffer to prevent sticking.     |
| Variability between wells  | Uneven Cell Seeding       | Allow plates to sit at RT for 20 mins after seeding before putting in incubator to reduce edge effects. |
| No Response                | Wrong Peptide             | Verify you are using Sulfated CCK-8. Non-sulfated CCK-8 has very low affinity for CCK1R.                |

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